

Technical Guide: Physicochemical Properties of 4-(Pyrrolidin-1-ylcarbonyl)aniline

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Compound of Interest

Compound Name: 4-(Pyrrolidin-1-ylcarbonyl)aniline

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the core physicochemical properties of **4-(Pyrrolidin-1-ylcarbonyl)aniline**, a compound of interest in medicinal chemistry and materials science. The data presented herein is compiled from verified chemical databases and is intended to support research and development activities.

Physicochemical Data Summary

The fundamental molecular properties of **4-(Pyrrolidin-1-ylcarbonyl)aniline** are summarized in the table below. These values are critical for experimental design, analytical method development, and computational modeling.

Property	Value	Reference
Molecular Formula	C ₁₁ H ₁₄ N ₂ O	[1][2][3]
Molecular Weight	190.24 g/mol	[1]
IUPAC Name	(4-aminophenyl)-pyrrolidin-1-ylmethanone	[1][2]
CAS Number	56302-41-1	[1][2]

Experimental Protocols

The determination of the molecular weight and formula of a compound like **4-(Pyrrolidin-1-ylcarbonyl)aniline** typically involves the following standard analytical techniques:

1. Mass Spectrometry for Molecular Weight Determination:

- **Methodology:** High-resolution mass spectrometry (HRMS), often coupled with liquid chromatography (LC-MS) or gas chromatography (GC-MS), is employed to determine the accurate mass of the molecule. The compound is ionized (e.g., via electrospray ionization - ESI) and the mass-to-charge ratio (m/z) of the resulting ions is measured. The molecular weight is derived from the mass of the molecular ion peak.
- **Sample Preparation:** A dilute solution of the compound is prepared in a suitable volatile solvent such as methanol or acetonitrile.
- **Instrumentation:** A high-resolution mass spectrometer (e.g., Orbitrap, TOF, or FT-ICR).

2. Elemental Analysis for Molecular Formula Confirmation:

- **Methodology:** Combustion analysis is used to determine the percentage composition of carbon (C), hydrogen (H), and nitrogen (N) in the sample. A known mass of the compound is combusted in an excess of oxygen, and the resulting gaseous products (CO_2 , H_2O , N_2) are quantitatively measured. The empirical formula is calculated from these percentages, and in conjunction with the molecular weight from mass spectrometry, the molecular formula is confirmed.
- **Sample Preparation:** The sample must be pure and thoroughly dried to obtain accurate results.
- **Instrumentation:** An elemental analyzer.

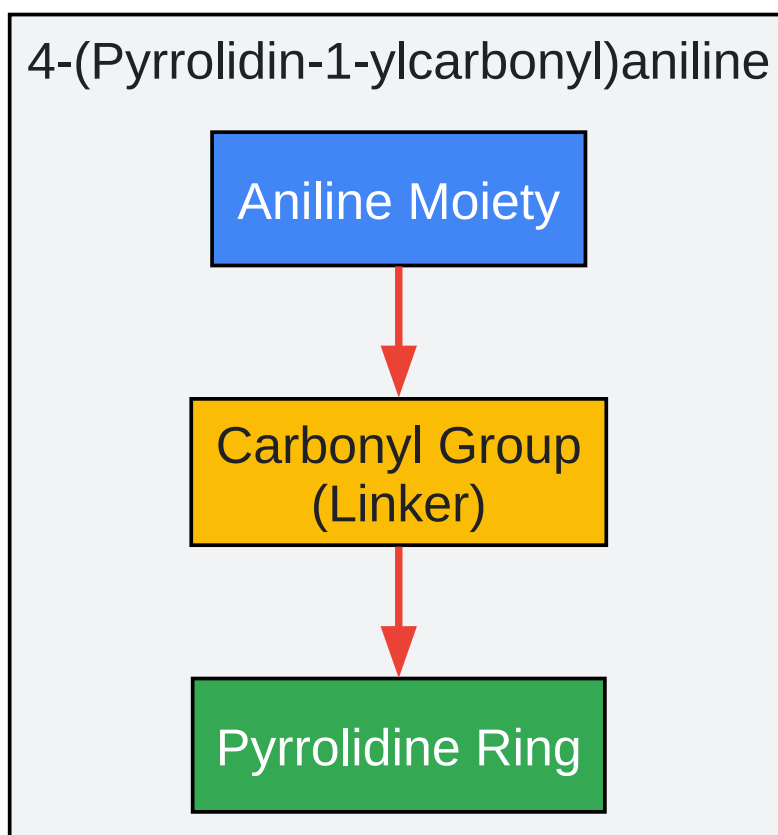
3. Nuclear Magnetic Resonance (NMR) Spectroscopy for Structural Elucidation:

- **Methodology:** ^1H NMR and ^{13}C NMR spectroscopy are used to elucidate the chemical structure, which in turn confirms the atomic composition and connectivity, validating the molecular formula. The chemical shifts, integration of signals, and coupling patterns provide detailed information about the arrangement of atoms within the molecule.

- Sample Preparation: The compound is dissolved in a deuterated solvent (e.g., CDCl₃, DMSO-d₆).
- Instrumentation: An NMR spectrometer (e.g., 300, 400, or 500 MHz).

Molecular Structure and Connectivity

The following diagram illustrates the logical relationship between the constituent functional groups of **4-(Pyrrolidin-1-ylcarbonyl)aniline**, which is composed of an aniline moiety linked to a pyrrolidine ring via a carbonyl group.



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Constituent Functional Groups of the Molecule.

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References

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